

Safe Disposal of 25R-Inokosterone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 25R-Inokosterone

CAS No.: 88980-54-5

Cat. No.: B1219532

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Researchers, scientists, and drug development professionals handling **25R-Inokosterone** must adhere to rigorous safety and disposal protocols to ensure a safe laboratory environment and compliance with environmental regulations. This guide provides essential, step-by-step procedures for the proper disposal of **25R-Inokosterone**, based on established hazardous waste management principles.

Chemical and Physical Properties

While specific quantitative data for **25R-Inokosterone** is limited, the following table summarizes its known chemical properties. This information is crucial for assessing potential hazards and determining the appropriate disposal route.

Property	Value	Source
Molecular Formula	C ₂₇ H ₄₄ O ₇	[1]
Molecular Weight	480.6 g/mol	[1]
IUPAC Name	(10R,13R,14S)-2,3,14-trihydroxy-10,13-dimethyl-17-[(2R)-2,3,7-trihydroxy-6-methylheptan-2-yl]-2,3,4,5,9,11,12,15,16,17-decahydro-1H-cyclopenta[a]phenanthren-6-one	[1]

Disposal Procedures

The recommended disposal method for **25R-Inokosterone**, similar to its stereoisomer 25S-Inokosterone, is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2] Under no circumstances should this chemical be discharged into sewer systems or contaminate water, foodstuffs, feed, or seed.[2]

Step-by-Step Disposal Protocol:

- Waste Identification and Classification: Treat all **25R-Inokosterone** waste, including contaminated lab supplies like gloves and absorbent paper, as hazardous chemical waste.[3][4]
- Container Selection and Labeling:
 - Collect waste in a compatible, leak-proof container with a secure, screw-on cap.[3][5][6] The original manufacturer's container is preferred if it is in good condition.[7]
 - Clearly label the container with a "Hazardous Waste" tag, identifying the contents as "**25R-Inokosterone**" and including the accumulation start date.[7][8]
- Waste Segregation and Storage:

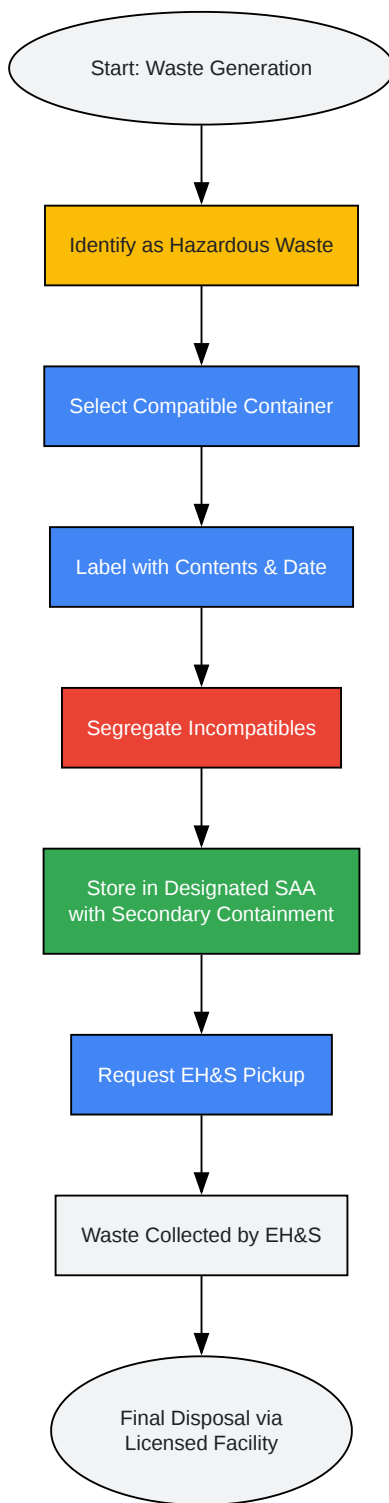
- Store the waste container in a designated and properly marked Satellite Accumulation Area (SAA) at or near the point of generation.[\[9\]](#)[\[10\]](#)
- Segregate **25R-Inokosterone** waste from incompatible materials. For instance, keep it separate from acids and bases.[\[10\]](#)
- Utilize secondary containment, such as a lab tray, to capture any potential spills or leaks.[\[3\]](#)
- Waste Collection and Disposal:
 - Do not let waste accumulate. Request a pickup from your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor.[\[3\]](#)[\[9\]](#)
 - Follow your institution's specific procedures for requesting a waste collection.

Empty Container Disposal:

Containers that held **25R-Inokosterone** must be managed carefully. If the container held an acutely hazardous waste, it must be triple-rinsed with a suitable solvent.[\[6\]](#)[\[11\]](#) The rinsate must be collected and disposed of as hazardous waste.[\[6\]](#)[\[11\]](#) After thorough cleaning, deface the original label and dispose of the container as regular trash, if permitted by your institution.[\[4\]](#)[\[6\]](#)

Experimental Workflow: General Chemical Waste Disposal

The following diagram illustrates a generalized workflow for the safe disposal of laboratory chemical waste, applicable to **25R-Inokosterone**.



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General Laboratory Chemical Waste Disposal Workflow.

Important Considerations:

- **Waste Minimization:** Whenever possible, implement practices to reduce the volume of chemical waste generated. This can include ordering smaller quantities of chemicals and reducing the scale of experiments.[9]
- **Training:** Ensure all laboratory personnel are trained on proper hazardous waste handling and disposal procedures.[4]
- **Institutional Policies:** Always adhere to your institution's specific chemical hygiene plan and waste disposal guidelines. These procedures are designed to comply with federal, state, and local regulations.[9]
- **Safety Data Sheets (SDS):** Always consult the Safety Data Sheet for any chemical before use to understand its specific hazards and handling requirements.[5] Although an SDS for **25R-Inokosterone** was not readily available, the SDS for its stereoisomer provides valuable guidance.[2]

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